

improving the stability of DBM 1285 dihydrochloride in solution

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Compound of Interest

Compound Name: DBM 1285 dihydrochloride

Cat. No.: B1150239

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Technical Support Center: DBM 1285 Dihydrochloride

This technical support center provides researchers, scientists, and drug development professionals with guidance on improving the stability of **DBM 1285 dihydrochloride** in solution. The following information is compiled from publicly available data and general knowledge of pharmaceutical compound stability.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **DBM 1285 dihydrochloride**?

A1: For long-term storage, **DBM 1285 dihydrochloride** powder should be stored at -20°C, where it is stable for up to three years. Once dissolved in a solvent, the solution should be stored at -80°C and is reported to be stable for up to one year.^[1] To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

Q2: What is the solubility of **DBM 1285 dihydrochloride**?

A2: **DBM 1285 dihydrochloride** is soluble in water up to 100 mM.^[2] For potentially difficult-to-dissolve batches, sonication is recommended to aid dissolution.

Q3: How should I prepare a stock solution of **DBM 1285 dihydrochloride**?

A3: To prepare a stock solution, use high-purity water as the solvent.[2] It is crucial to use the batch-specific molecular weight provided on the certificate of analysis for accurate concentration calculations. For a detailed protocol, please refer to the "Experimental Protocols" section.

Q4: Is **DBM 1285 dihydrochloride** sensitive to light?

A4: While specific photostability data for **DBM 1285 dihydrochloride** is not readily available, many complex organic molecules are light-sensitive. Therefore, it is best practice to protect solutions from light by using amber vials or by wrapping containers in aluminum foil.

Q5: What is the optimal pH for storing **DBM 1285 dihydrochloride** solutions?

A5: As a dihydrochloride salt, DBM 1285 is acidic in aqueous solution. Generally, maintaining a slightly acidic pH can enhance the stability of amine-containing compounds by keeping the amine groups protonated and less susceptible to oxidation. However, the optimal pH for long-term stability has not been publicly documented. It is advisable to perform a pH stability study if the solution will be stored for extended periods under specific buffered conditions.

Troubleshooting Guide

| Issue | Possible Cause | Recommended Solution |
|--|---|---|
| Precipitation in stock solution upon storage | - Solution concentration is too high.- Improper storage temperature.- pH of the solution has shifted. | - Ensure the concentration does not exceed the maximum solubility.- Store aliquots at -80°C.- If using a buffer, ensure it is appropriate for the compound and the intended use. Consider preparing fresh solutions. |
| Loss of compound activity over time | - Degradation due to improper storage.- Repeated freeze-thaw cycles.- Exposure to light.- pH instability. | - Aliquot stock solutions and store at -80°C.- Protect solutions from light at all times.- Prepare fresh solutions for critical experiments.- Evaluate the pH of your experimental buffer. |
| Variability in experimental results | - Inconsistent concentration of stock solutions.- Degradation of the compound. | - Always use the batch-specific molecular weight for calculations.- Prepare fresh dilutions from a properly stored stock solution for each experiment.- Perform a quality control check of your stock solution if degradation is suspected. |

Data Presentation

Table 1: Properties and Storage of **DBM 1285 Dihydrochloride**

| Property | Value | Source |
|---------------------|--|--------|
| Molecular Weight | 468.42 g/mol | |
| Formula | C ₂₁ H ₂₂ FN ₅ S·2HCl | |
| Purity | ≥98% | |
| Solubility in Water | Up to 100 mM | [2] |
| Solid Storage | -20°C (up to 3 years) | [1] |
| Solution Storage | -80°C (up to 1 year) | [1] |

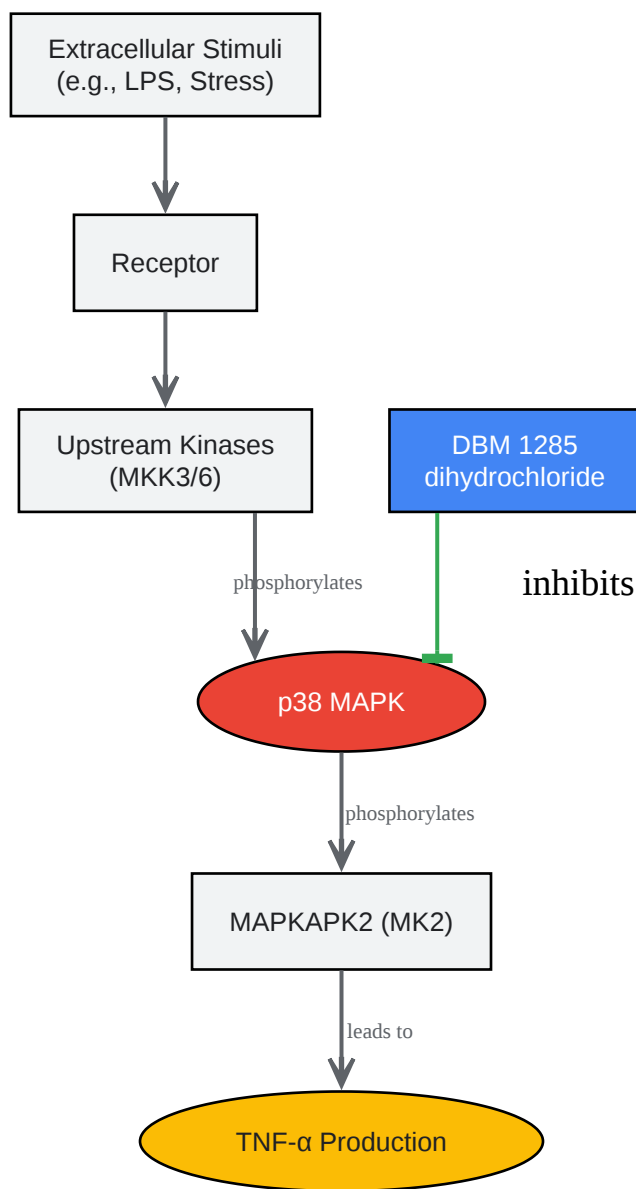
Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution of **DBM 1285 Dihydrochloride**

- Materials:
 - **DBM 1285 dihydrochloride** powder
 - High-purity, sterile water
 - Sterile, conical microcentrifuge tubes or vials
 - Calibrated analytical balance
 - Vortex mixer
 - Sonicator (optional)
- Procedure:
 1. Allow the **DBM 1285 dihydrochloride** powder to equilibrate to room temperature before opening the vial to prevent condensation.
 2. Weigh the desired amount of powder using a calibrated analytical balance in a fume hood. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.68 mg of **DBM 1285 dihydrochloride** (using the formula: mass = concentration × volume × molecular weight).

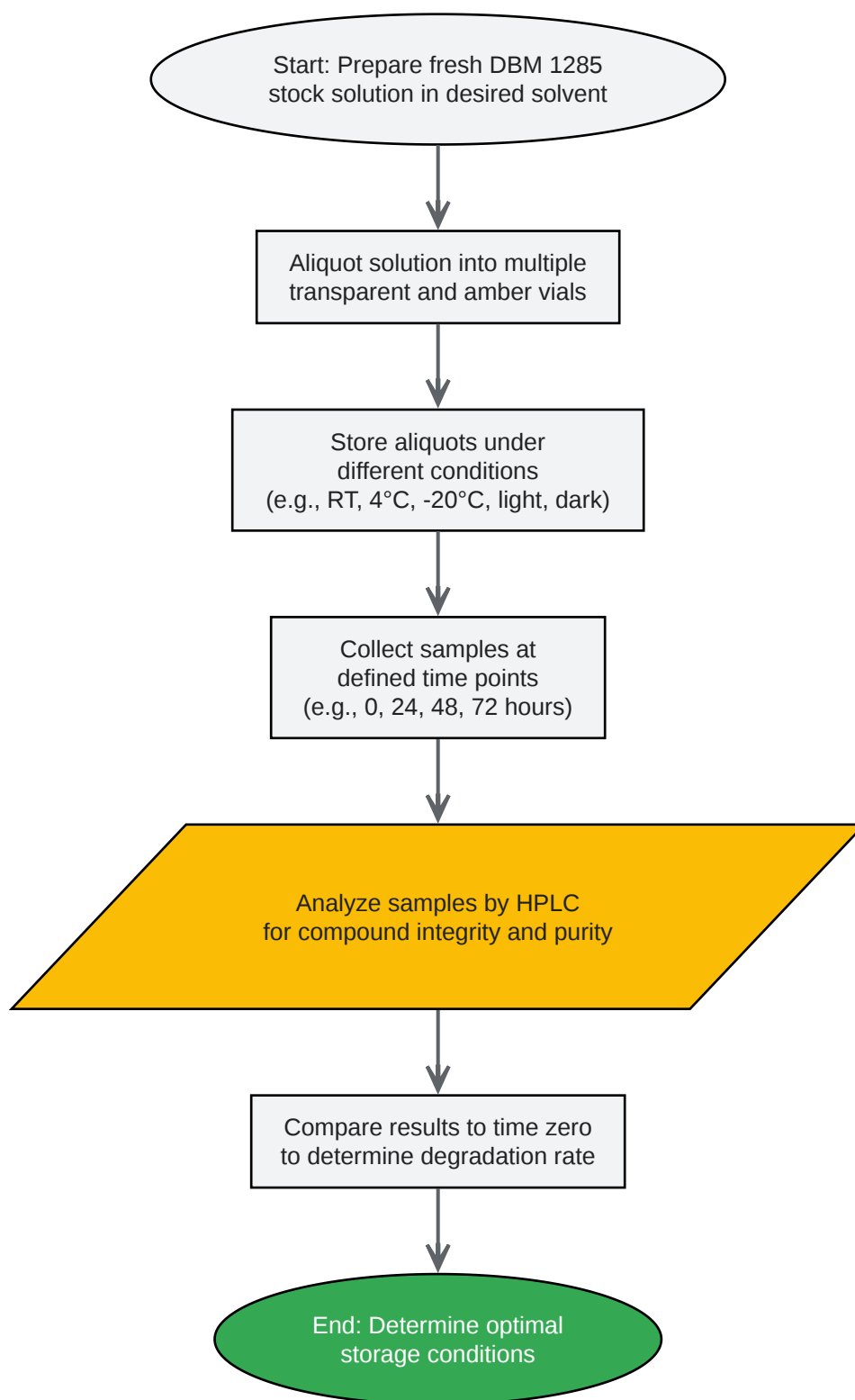
3. Transfer the weighed powder to a sterile conical tube.
4. Add the calculated volume of high-purity water to the tube.
5. Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved.
6. If the powder does not fully dissolve, sonicate the solution for 5-10 minutes in a water bath.
7. Once fully dissolved, aliquot the stock solution into single-use, light-protected (amber or foil-wrapped) sterile tubes.
8. Store the aliquots at -80°C.

Mandatory Visualizations



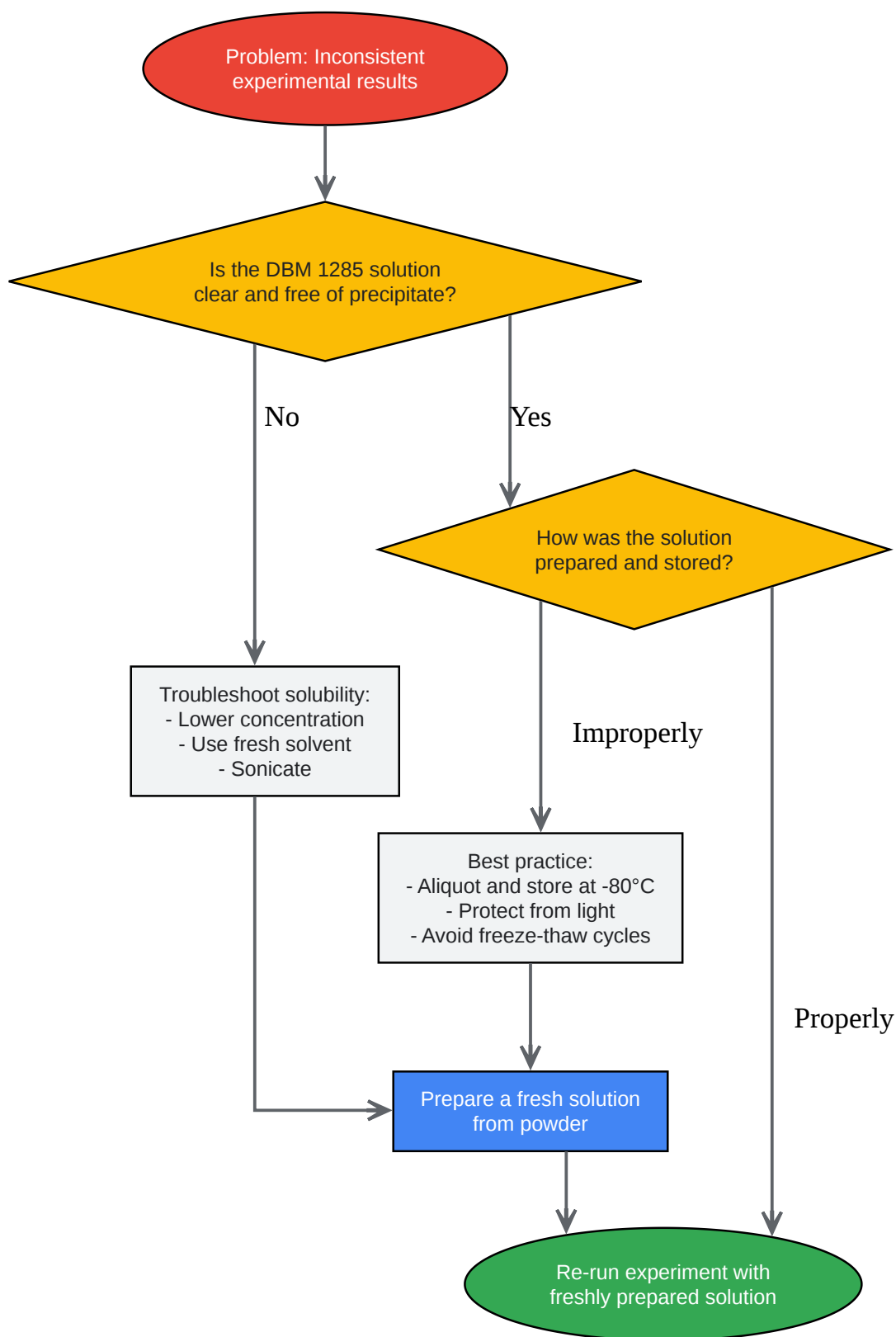
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Caption: p38 MAPK signaling pathway inhibited by DBM 1285.



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Caption: Workflow for assessing DBM 1285 solution stability.



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Caption: Troubleshooting inconsistent experimental results.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. rndsystems.com [rndsystems.com]
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